

# Commercial Suppliers of High-Purity Boc-Asn-OBzl

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## Compound of Interest

Compound Name: *Boc-asn-obzl*

Cat. No.: *B081875*

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The selection of a reliable supplier is paramount to ensure the quality and reproducibility of research and development outcomes. The following table summarizes key quantitative data for **Boc-Asn-OBzl** and its closely related derivatives from various commercial suppliers. Researchers should note that "Boc-L-aspartic acid 1-benzyl ester" and "Boc-L-aspartic acid  $\alpha$ -benzyl ester" are synonyms for **Boc-Asn-OBzl**.

Supplier	Product Name	CAS Number	Purity	Molecular Weight
Chem-Impex	Boc-L-aspartic acid $\alpha$ -benzyl ester	30925-18-9	$\geq 99\%$ (HPLC)[1]	323.3 g/mol [1]
Chem-Impex	Boc-L-aspartic acid $\beta$ -benzyl ester	7536-58-5	$\geq 98.5\%$ (HPLC) [2]	323.3 g/mol [2]
Acrotein ChemBio	Boc-L-aspartic acid 1-benzyl ester	30925-18-9	97%	323.341 g/mol
CymitQuimica	Boc-Asn-Obzl	13512-57-7	97%[3]	322.3563 g/mol [3]
Thermo Fisher Scientific	N(alpha)-Boc-L-asparagine	7536-55-2	$\geq 98.0$ to $\leq 102.0\%$	-

Note: Purity analysis methods are specified where available. Researchers are advised to request certificates of analysis (CoA) from suppliers for detailed batch-specific purity information.

## Experimental Protocols

### Synthesis of Boc-Asn-OBzl

A general procedure for the synthesis of benzyl (S)-4-amino-2-((tert-butoxycarbonyl)amino)-4-oxobutanoate is described below, adapted from established methods.[\[4\]](#)

Materials:

- N-[(1,1-dimethylethoxy)carbonyl]-L-aspartic acid
- Methanol
- Cesium carbonate
- N,N-dimethylformamide (DMF)
- Benzyl bromide
- Ethyl acetate
- Brine
- n-hexane

Procedure:

- Dissolve N-[(1,1-dimethylethoxycarbonyl)amino]-L-aspartic acid (1 eq.) in methanol.
- Add cesium carbonate (0.55 eq.) to the solution.
- Evaporate the solvent to obtain a white solid.
- Dissolve the solid in DMF to form a suspension.

- Slowly add benzyl bromide (1.1 eq.) dropwise to the suspension and stir the mixture at room temperature overnight.
- After the reaction is complete, evaporate the solvent under reduced pressure.
- Dilute the residue with water and extract the product with ethyl acetate.
- Wash the organic phase with brine.
- Remove the solvent under reduced pressure to yield the crude product.
- Suspend the crude product in n-hexane, filter, and dry under vacuum to obtain the final product as a white solid.[4]

A more recent, streamlined one-pot synthesis involves reacting L-asparagine with  $\text{Boc}_2\text{O}$  and sodium carbonate, followed by the direct addition of benzyl bromide and a phase-transfer catalyst, achieving a high yield.[5]

## Application in Boc/Bzl Solid-Phase Peptide Synthesis (SPPS)

**Boc-Asn-OBzl** is a key reagent in the Boc/Bzl strategy for solid-phase peptide synthesis.[6]

The general workflow for incorporating an asparagine residue is as follows:

Materials:

- Merrifield or MBHA resin with a growing peptide chain (free N-terminus)
- **Boc-Asn-OBzl**
- Dicyclohexylcarbodiimide (DCC) or other coupling agents
- Trifluoroacetic acid (TFA)
- Triethylamine or other bases for neutralization

Procedure:

- Deprotection: Remove the N-terminal Boc protecting group from the resin-bound peptide using a solution of 20-50% TFA in a suitable solvent.[6]
- Neutralization: Neutralize the resulting free amino terminus with a base like triethylamine.[6]
- Coupling: Activate the carboxylic acid of **Boc-Asn-OBzl** with a coupling agent such as DCC and add it to the resin to couple with the free N-terminus of the peptide. To prevent dehydration of the asparagine side chain, pre-activation of the amino acid derivative or the use of activating reagents other than carbodiimides is recommended.[7]
- Washing: Thoroughly wash the resin to remove excess reagents and byproducts.
- Repeat the deprotection, neutralization, and coupling cycle for the subsequent amino acids in the peptide sequence.

## Quality Control Methodologies

Ensuring the purity of **Boc-Asn-OBzl** is critical for successful peptide synthesis. The primary methods for quality control are High-Performance Liquid Chromatography (HPLC) and Nuclear Magnetic Resonance (NMR) spectroscopy.

High-Performance Liquid Chromatography (HPLC):

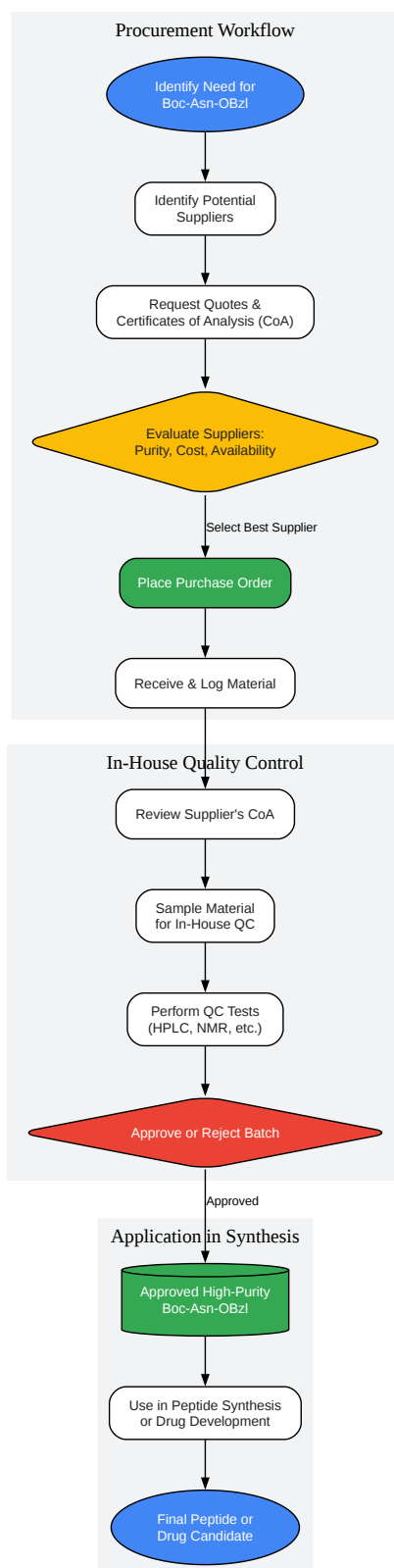
- Purpose: To determine the purity of the compound and identify any impurities.
- Typical Conditions:
  - Column: C18 reverse-phase column.
  - Mobile Phase: A gradient of acetonitrile and water, often with 0.1% trifluoroacetic acid.
  - Detection: UV detection at 220 nm and 254 nm.
  - Analysis: The purity is determined by the peak area percentage of the main product peak relative to the total peak area. A purity of ≥98% is generally required for peptide synthesis.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Purpose: To confirm the chemical structure of **Boc-Asn-OBzl**.
- $^1\text{H}$  NMR: The proton NMR spectrum should show characteristic peaks for the Boc group (a singlet around 1.4 ppm), the benzyl group (multiplets in the aromatic region,  $\sim 7.3$  ppm, and a singlet for the  $\text{CH}_2$  group around 5.1 ppm), and the amino acid backbone protons.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum provides further confirmation of the carbon framework.

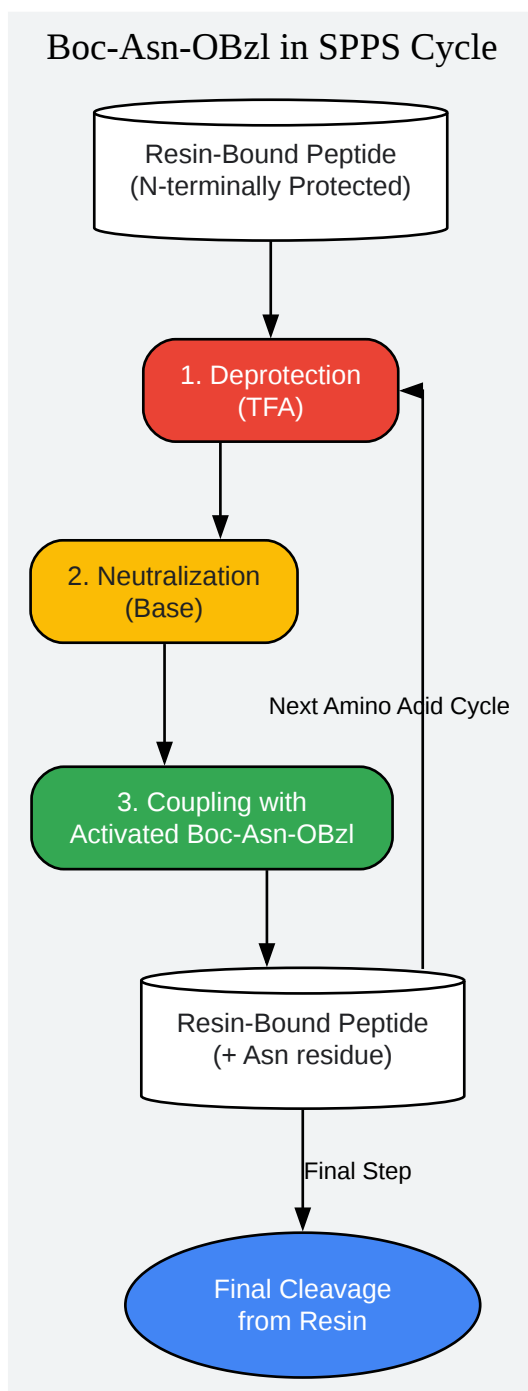
## Workflow and Pathway Visualizations

The following diagrams illustrate the logical flow of procuring and utilizing high-purity **Boc-Asn-OBzl** in a research setting.



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Caption: Procurement and Quality Control Workflow for **Boc-Asn-OBzl**.



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Caption: Role of **Boc-Asn-OBzl** in the Solid-Phase Peptide Synthesis (SPPS) cycle.

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